

2-Chloro-5-(oxiran-2-yl)pyridine: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: 2-Chloro-5-(oxiran-2-yl)pyridine

CAS No.: 288392-34-7

Cat. No.: B3257413

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Executive Summary & Strategic Importance

2-Chloro-5-(oxiran-2-yl)pyridine (CAS: 288392-34-7) is a high-value heterocyclic building block used primarily in the synthesis of pharmaceutical intermediates and agrochemicals. Its utility stems from the bifunctional nature of the molecule: the electron-deficient chloropyridine ring allows for nucleophilic aromatic substitution (

), while the oxirane (epoxide) ring serves as a potent electrophile for ring-opening reactions.

Critical Safety Directive: From a safety engineering perspective, this compound must be treated as a Mutagenic Structural Alert (ICH M7 Class 2 or 3). The strained epoxide ring renders it a potent alkylating agent capable of reacting with nucleophilic centers in DNA (e.g., N7-guanine). Consequently, standard laboratory safety protocols are insufficient. Handling requires Occupational Exposure Band (OEB) 3 or 4 containment strategies until specific toxicological data proves otherwise.

Physicochemical Profile & Stability

The following data aggregates experimental values and calculated properties essential for process safety calculations.

Property	Value / Description	Engineering Implication
CAS Number	288392-34-7	Unique Identifier for inventory tracking.
Molecular Formula		
Molecular Weight	155.58 g/mol	Basis for stoichiometry and spill load calc.
Physical State	White to off-white solid	Dust explosion hazard potential if micronized.
Melting Point	40–45 °C (Approx.)	Low MP warning. May melt/fuse during transport or exothermic excursions.
Solubility	DCM, EtOAc, DMSO; Low in Water	Hydrophobic; requires organic solvents for decontamination.
Storage	2–8 °C, Inert Atmosphere (Ar/N ₂)	Moisture sensitive. Epoxide hydrolysis leads to diol impurities.
Reactivity	High (Electrophile)	Incompatible with strong acids, bases, amines, and thiols.

Hazard Identification & Toxicology (SAR Analysis)

As a Senior Scientist, I must emphasize that in the absence of a comprehensive toxicological dossier, we rely on Structure-Activity Relationship (SAR) profiling.

Mechanism of Toxicity: DNA Alkylation

The oxirane ring is highly strained (~25 kcal/mol). Upon exposure to biological systems, it acts as a "soft" electrophile.

- Pathway: The epoxide carbon undergoes nucleophilic attack by DNA bases.

- Result: Formation of bulky DNA adducts, leading to replication errors (mutagenicity).

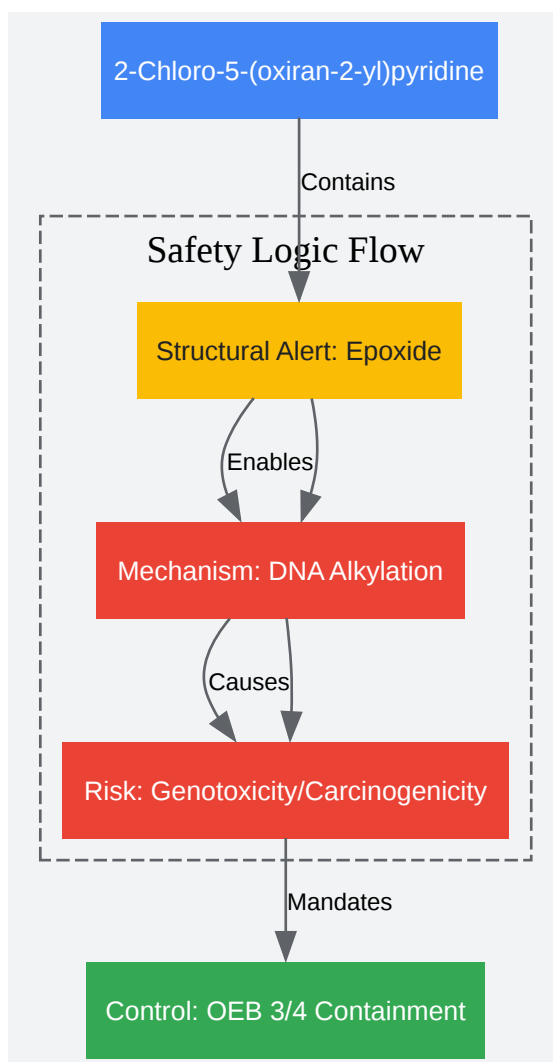
GHS Classification (Derived)

Based on functional group analysis and analogous chloropyridine epoxides.

- Signal Word: DANGER
- H341: Suspected of causing genetic defects (Muta. 2).
- H315/H319: Causes skin and serious eye irritation (due to alkylation of keratin/cornea).
- H317: May cause an allergic skin reaction (Haptenization of proteins).
- H335: May cause respiratory irritation. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Visualizing the Hazard Logic

The following diagram illustrates the decision matrix for classifying this compound's risk level.



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Caption: Logic flow deriving containment requirements from the epoxide structural alert.

Engineering Controls & Personal Protective Equipment (PPE)

To mitigate the risks identified above, a "Barrier Analysis" approach is required.

Primary Containment (Engineering)

- Weighing: Must be performed in a Powder Containment Hood or an Isolator. Do not weigh on an open bench.

- Reaction: Closed systems preferred. Glassware must be flame-dried and purged with Nitrogen/Argon.
- Ventilation: Minimum 100 fpm (0.5 m/s) face velocity at the sash opening.

Secondary Containment (PPE)

- Respiratory: If outside a hood, a Powered Air Purifying Respirator (PAPR) with HEPA filters is required. For standard hood work, N95 is insufficient; use P100 if dust risk exists.
- Dermal: Double gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Extended cuff Nitrile or Laminate (Silver Shield) for prolonged handling.
- Ocular: Chemical splash goggles. Face shield required during quenching or scale-up (>10g).

Safe Handling & Synthesis Protocols

Storage & Stability

- Temperature: Store at 2–8 °C. The low melting point means ambient storage can lead to "caking" or fusion, making transfer difficult and increasing spill risk.
- Atmosphere: Store under Argon. Moisture causes hydrolysis to the diol (2-chloro-5-(1,2-dihydroxyethyl)pyridine), which alters stoichiometry.

Reaction Setup Protocol

- Solvent Selection: Avoid protic solvents (MeOH, EtOH) unless solvolysis is intended. Use anhydrous DCM, THF, or Toluene.
- Addition Order: Always add the epoxide solution to the reaction mixture, rather than adding reagents to the neat epoxide, to control exotherms.

Validated Quenching/Decontamination Protocol

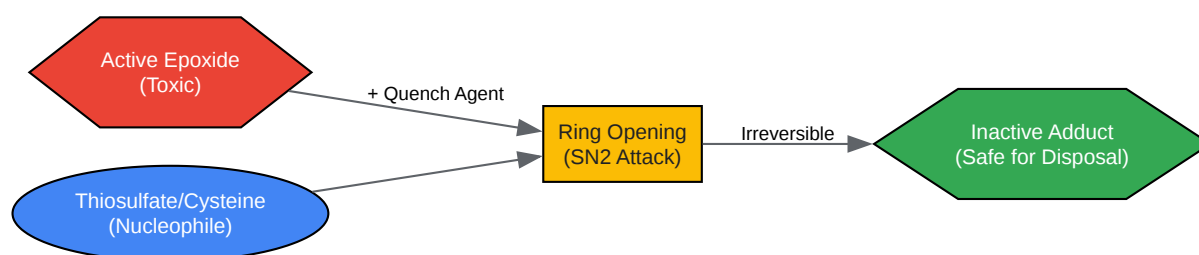
Never dispose of active epoxide waste directly.

The "Soft Nucleophile" Quench Method:

- Preparation: Prepare a solution of 10% L-Cysteine or Thiosulfate in water (adjusted to pH 8-9).
- Action: The thiol group rapidly attacks the epoxide ring, opening it to a harmless thio-ether adduct.
- Verification: Check for residual oxidant/epoxide using TLC or LC-MS before disposal.

Decontamination Mechanism Visualization

Understanding how we destroy the hazard is crucial for trust in the protocol.



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Caption: Chemical pathway for neutralizing the epoxide hazard using a soft nucleophile.

Emergency Response

Scenario	Immediate Action	Technical Rationale
Skin Contact	Wash with soap and water for 15 min.[6] Do not use alcohol.	Alcohol increases skin permeability, potentially driving the epoxide deeper into the dermis.
Eye Contact	Flush with saline/water for 15 min.[1][2][4][7][8] Seek ophthalmologist.	Cornea is nucleophilic; rapid alkylation can cause permanent opacity.
Spill (Solid)	Cover with wet paper towels (to dampen), then scoop.	Prevents dust generation.[2][5][6][7][9] Treat waste as hazardous.[10]
Spill (Liquid)	Absorb with Vermiculite.[11] Treat with Thiosulfate solution.	In-situ quenching reduces downstream exposure for waste handlers.

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- Sharpless, K. B., et al.Mechanism of Epoxide Ring Opening. Journal of the American Chemical Society. (Foundational mechanistic reference for epoxide reactivity).

Disclaimer: This guide is intended for qualified scientific personnel. Always consult the specific Safety Data Sheet (SDS) from your material supplier before handling.

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